

Part 1: Core Principle—Hazard Assessment and Classification

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *DL-Tyrosine-3-13C*

Cat. No.: *B1603628*

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The cornerstone of any disposal protocol is a thorough understanding of the material's properties. The disposal plan for **DL-Tyrosine-3-13C** is predicated on two key factors: the low intrinsic hazard of the parent molecule, DL-Tyrosine, and the non-radioactive nature of the Carbon-13 isotope.

Toxicological Profile of DL-Tyrosine

DL-Tyrosine is a well-characterized amino acid and is not classified as a hazardous substance under OSHA's Hazard Communication Standard (29 CFR 1910.1200).[1] Safety Data Sheets (SDS) from multiple suppliers consistently report that the substance is not acutely toxic, carcinogenic, mutagenic, or a reproductive toxicant.[2]

Hazard Classification	Result	Supporting Data
Acute Toxicity	Not Classified	Shall not be classified as acutely toxic.[2]
Skin Corrosion/Irritation	May cause mild irritation[3][4][5]	Not classified as a primary irritant.[2]
Carcinogenicity	Not Classified	No component is identified as a carcinogen by IARC, NTP, or OSHA.
Germ Cell Mutagenicity	Not Classified	Shall not be classified as germ cell mutagenic.[2]
Environmental Hazard	Not Classified	Ecological impact has not been fully determined, but it is not classified as ecotoxic.[1][2]

While some sources indicate it may cause skin and eye irritation upon contact, it is broadly considered a non-hazardous chemical for disposal purposes.[3][5][6]

The Nature of the Carbon-13 (¹³C) Isotope

A frequent point of confusion in laboratory settings is the distinction between different types of isotopes. It is critical to understand that Carbon-13 is a stable, non-radioactive isotope of carbon.

- **Stable Isotopes vs. Radioactive Isotopes:** Unlike radioactive isotopes (e.g., Carbon-14 or Tritium), stable isotopes do not decay and do not emit radiation.[7]
- **Disposal Implications:** Because they are not radioactive, compounds labeled with stable isotopes do not require special handling or disposal procedures beyond those warranted by the chemical properties of the molecule itself.[7][8] Waste from stable isotope-labeled compounds is treated as standard chemical waste.[8]

Conclusion: Based on this assessment, **DL-Tyrosine-3-13C** is classified as non-hazardous solid chemical waste, provided it has not been mixed with any other hazardous materials.

Part 2: Standard Operating Procedure (SOP) for Disposal

This section provides a direct, step-by-step protocol for the safe disposal of **DL-Tyrosine-3-13C**. The guiding principles are waste segregation, proper containerization, and clear communication through labeling, all in accordance with institutional and local regulations.

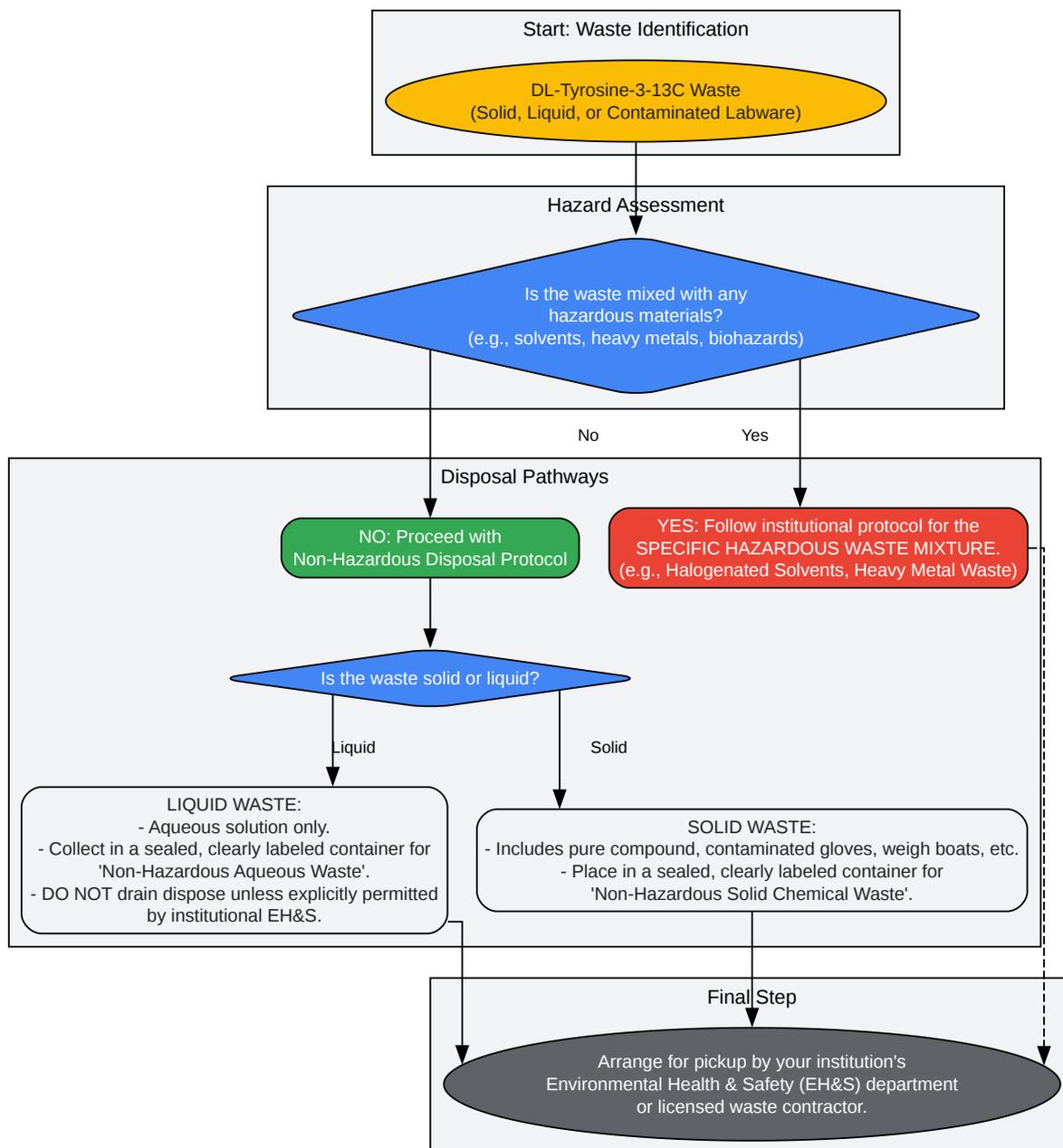
Pre-Disposal Checklist & PPE

Before beginning, ensure you are equipped with the appropriate Personal Protective Equipment (PPE).

- Required PPE:
 - Safety glasses or goggles.
 - Standard laboratory coat.
 - Nitrile gloves.
- Work Area: Conduct all waste handling within a designated laboratory area. Avoid performing these tasks in office spaces or public hallways.[9]

Disposal Decision Workflow

The following diagram illustrates the logical workflow for determining the correct disposal pathway for **DL-Tyrosine-3-13C** waste.



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Caption: Disposal decision workflow for **DL-Tyrosine-3-13C**.

Step-by-Step Protocol for Non-Hazardous Disposal

If your waste contains only **DL-Tyrosine-3-13C** (or is mixed with other non-hazardous materials), follow this procedure.

- Segregate Waste: Keep solid and liquid waste streams separate.[10]
 - Solid Waste: This includes excess solid compound, contaminated weigh paper, gloves, or other labware.
 - Aqueous Waste: This applies only if the compound has been dissolved in a non-hazardous solvent like water. Do not mix with organic solvents.[9]
- Select an Appropriate Container:
 - Use a dependable, leak-proof container compatible with the waste.[11] A screw-top plastic pail or a sturdy, sealable bag is suitable for solid waste.
 - Keep the container closed except when adding waste.[11][12]
 - Ensure the container is filled to no more than 90% of its capacity to prevent spills.[13]
- Label the Container Correctly: As soon as the first item of waste is added, the container must be labeled.[9] The label must be clear, legible, and permanently affixed.
 - Label Contents:
 - Waste Type: "Non-Hazardous Solid Chemical Waste"
 - Chemical Contents: "**DL-Tyrosine-3-13C**" (and any other non-hazardous components). Avoid abbreviations.
 - Generator Information: Your name, lab number, and date.
 - Statement: "Non-Hazardous, Non-Radioactive"
- Store for Disposal:

- Store the sealed waste container in a designated satellite accumulation area within your laboratory.[\[12\]](#)
- Do not store waste containers in hallways or public areas.[\[9\]](#)
- Schedule Pickup:
 - Contact your institution's Environmental Health & Safety (EH&S) department or the designated chemical waste management service to schedule a pickup.[\[12\]](#)[\[14\]](#) Follow their specific procedures for waste transfer.

Part 3: Decontamination and Empty Container Management

Minor Spills

Given the non-hazardous nature of **DL-Tyrosine-3-13C**, minor spills can be managed with simple procedures.

- Ensure proper PPE is worn.
- Sweep up the solid material.[\[1\]](#)
- Place the collected material into your non-hazardous solid waste container.
- Wipe the spill area with a damp cloth or paper towel and dispose of it in the same waste container.

Empty Product Containers

An "empty" container that held a non-hazardous material can often be disposed of in the general trash, but only after proper preparation.[\[11\]](#)

- Ensure the container is as empty as possible by scraping out any remaining solid.
- Rinse the container with water. Collect this rinsate and manage it as non-hazardous aqueous waste.

- Deface or remove the original product label to prevent confusion.^{[9][11]}
- Dispose of the clean, de-labeled container in the appropriate recycling or general waste bin as per your facility's guidelines.

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- To cite this document: BenchChem. [Part 1: Core Principle—Hazard Assessment and Classification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1603628#dl-tyrosine-3-13c-proper-disposal-procedures>]

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